

# Introduction: The Significance of the Indazole Scaffold and the Imperative of Structural Verification

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## Compound of Interest

Compound Name: *methyl 3-iodo-1H-indazole-5-carboxylate*  
CAS No.: 885271-25-0  
Cat. No.: B1326395

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The indazole ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous compounds with a wide range of biological activities, including anti-tumor, anti-inflammatory, and anti-HIV properties.[1] Its unique electronic and structural features make it a versatile building block in drug discovery. **Methyl 3-iodo-1H-indazole-5-carboxylate** is a key synthetic intermediate, valued for its dual functionality: the methyl ester at the C5 position allows for amide coupling and other modifications, while the iodine atom at the C3 position serves as a reactive handle for cross-coupling reactions, enabling the construction of more complex molecular architectures.[2]

Given its role as a foundational piece in multi-step syntheses, unambiguous confirmation of its structure is paramount. Errors in structural assignment at an early stage can lead to the squandering of significant resources and the generation of misleading biological data. This guide provides a comprehensive, multi-technique approach to the structural elucidation of **methyl 3-iodo-1H-indazole-5-carboxylate**, grounded in the principles of spectroscopic analysis and field-proven methodologies. We will move beyond simple data reporting to explain

the causal links between molecular structure and spectral output, providing a robust framework for confident characterization.

## Molecular Blueprint: Structure and Numbering

The first step in any elucidation process is to understand the proposed structure and its key features. The molecule consists of a bicyclic indazole core, with an iodine atom at position 3 and a methyl carboxylate group at position 5. The standard IUPAC numbering for the indazole ring is critical for assigning spectroscopic signals.

*Caption: Workflow for the structural elucidation of a novel compound.*

## Part 1: Mass Spectrometry – The Molecular Weight Gatekeeper

**Expertise & Experience:** Mass spectrometry (MS) is the first and most crucial checkpoint. It provides the molecular weight of the compound, immediately confirming or refuting the proposed structure. For this molecule, we specifically look for the high-resolution mass, which provides the elemental composition, and the characteristic isotopic pattern of iodine, a dead giveaway for its presence.

**Expected Data:** The molecular formula is  $C_9H_7IN_2O_2$ . The monoisotopic mass is calculated to be 301.95523 Da. [3] In high-resolution mass spectrometry (HRMS), observing this exact mass is primary evidence for the correct elemental composition. Iodine ( $^{127}I$ ) is monoisotopic, so its presence will not create a complex cluster like bromine or chlorine, but its mass is a significant contributor to the overall molecular weight.

| Ion        | Calculated m/z | Expected Observation                         |
|------------|----------------|----------------------------------------------|
| $[M]^+$    | 301.95523      | Molecular ion in techniques like EI-MS.      |
| $[M+H]^+$  | 302.96251      | Commonly observed in positive-ion ESI-MS.    |
| $[M+Na]^+$ | 324.94445      | Often observed as a sodium adduct in ESI-MS. |

### Trustworthiness: A Self-Validating Protocol for HRMS Analysis

This protocol ensures accuracy through internal calibration and confirmation of the expected adducts.

#### Protocol: ESI-TOF High-Resolution Mass Spectrometry

- Sample Preparation: Dissolve ~0.1 mg of the compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).
- Instrument Setup: Use an Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometer. Calibrate the instrument using a known standard immediately prior to the run.
- Acquisition Parameters:
  - Ionization Mode: Positive Ion Electrospray (ESI+).
  - Scan Range: 100-500 m/z.
  - Infusion: Introduce the sample via direct infusion at a flow rate of 5-10  $\mu\text{L}/\text{min}$ .
  - Data Analysis: Process the resulting spectrum to identify the exact masses of the  $[\text{M}+\text{H}]^+$  and  $[\text{M}+\text{Na}]^+$  ions. The instrument software should be used to predict the elemental formula from the measured exact mass and compare it to the theoretical formula ( $\text{C}_9\text{H}_7\text{IN}_2\text{O}_2$ ).

## Part 2: Infrared Spectroscopy – Functional Group Fingerprinting

**Expertise & Experience:** Infrared (IR) spectroscopy acts as a rapid functional group survey. While it doesn't reveal the full connectivity, it authoritatively confirms the presence of key bonds. For our target molecule, the most telling signals will be the N-H stretch of the indazole, the sharp C=O stretch of the ester, and the C-O bonds associated with the ester.

**Expected Data:** The IR spectrum will provide clear evidence for the essential functional groups required by the proposed structure.

| Functional Group          | Expected Wavenumber (cm <sup>-1</sup> ) | Vibration Type | Significance                                                           |
|---------------------------|-----------------------------------------|----------------|------------------------------------------------------------------------|
| N-H (Indazole)            | ~3300 - 3100 (broad)                    | Stretch        | Confirms the presence of the 1H-indazole tautomer. <a href="#">[4]</a> |
| C-H (Aromatic & Methyl)   | ~3100 - 2900                            | Stretch        | Confirms aromatic and aliphatic C-H bonds.                             |
| C=O (Ester)               | ~1725 - 1700 (strong, sharp)            | Stretch        | Unambiguous evidence of the ester carbonyl. <a href="#">[5]</a>        |
| C=C / C=N (Indazole Ring) | ~1620 - 1450                            | Stretch        | Characteristic of the aromatic heterocyclic system.                    |
| C-O (Ester)               | ~1300 - 1100                            | Stretch        | Confirms the C-O single bonds of the ester group.                      |

### Trustworthiness: A Self-Validating Protocol for ATR-FTIR Analysis

This method is fast, requires minimal sample, and is self-validating through a background scan.

### Protocol: Attenuated Total Reflectance (ATR) FTIR Spectroscopy

- **Background Scan:** With a clean ATR crystal, run a background spectrum to account for atmospheric CO<sub>2</sub> and H<sub>2</sub>O.
- **Sample Application:** Place a small amount (a few milligrams) of the solid sample directly onto the ATR crystal and apply pressure to ensure good contact.
- **Spectrum Acquisition:** Acquire the sample spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm<sup>-1</sup>.

- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background. Identify and label the key absorption bands corresponding to the functional groups listed above.

## Part 3: NMR Spectroscopy – The Definitive Structural Blueprint

**Expertise & Experience:** Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone of structure elucidation for organic molecules. It provides a detailed map of the carbon-hydrogen framework.  $^1\text{H}$  NMR reveals the number of different types of protons, their electronic environments, and their connectivity through spin-spin coupling.  $^{13}\text{C}$  NMR complements this by showing the number and types of carbon atoms. For **methyl 3-iodo-1H-indazole-5-carboxylate**, NMR will definitively place the substituents on the indazole ring.

### $^1\text{H}$ NMR Spectroscopy: Proton Placement and Connectivity

Causality Behind Chemical Shifts:

- **N-H Proton:** The proton on N1 is part of a heteroaromatic system and is often involved in hydrogen bonding, causing its signal to appear far downfield as a broad singlet that is exchangeable with  $\text{D}_2\text{O}$ .
- **Aromatic Protons:** The protons on the benzene portion of the ring (H4, H6, H7) are in the typical aromatic region (7.0-8.5 ppm). Their precise shifts are influenced by the electron-withdrawing ester group and the fused pyrazole ring. H4 is often the most deshielded due to its proximity to the pyrazole nitrogen and the anisotropic effect of the ester carbonyl.
- **Methyl Protons:** The three protons of the methyl ester are chemically equivalent and not coupled to other protons, resulting in a sharp singlet. Its position around 3.9 ppm is characteristic of a methyl group attached to an ester oxygen.

### $^{13}\text{C}$ NMR Spectroscopy: Mapping the Carbon Skeleton

Causality Behind Chemical Shifts:

- **Heavy Atom Effect:** The most diagnostic signal in the  $^{13}\text{C}$  NMR spectrum will be for C3. The large iodine atom attached to it induces a strong shielding or "heavy atom effect," shifting this carbon's resonance significantly upfield (to ~90 ppm) compared to an unsubstituted C3 (typically >130 ppm). This is a powerful confirmation of the iodine's position.
- **Carbonyl Carbon:** The ester carbonyl carbon ( $\text{C}=\text{O}$ ) is highly deshielded and will appear far downfield (~165 ppm).
- **Methyl Carbon:** The methyl carbon of the ester group will appear in the aliphatic region around 52 ppm.

#### Expected NMR Data Summary

| Atom Position     | <sup>1</sup> H NMR Prediction<br>(δ, ppm,<br>multiplicity) | <sup>13</sup> C NMR Prediction<br>(δ, ppm) | Rationale                                                                                             |
|-------------------|------------------------------------------------------------|--------------------------------------------|-------------------------------------------------------------------------------------------------------|
| N1-H              | ~13.5 (br s, 1H)                                           | -                                          | Acidic, hydrogen-bonded proton, exchangeable with D <sub>2</sub> O. [5]                               |
| H4                | ~8.4 (s, 1H)                                               | ~115                                       | Deshielded by adjacent ester and pyrazole ring. Appears as a singlet or narrow doublet.               |
| H6                | ~7.9 (dd, 1H)                                              | ~125                                       | Coupled to H7 (ortho) and potentially H4 (meta).                                                      |
| H7                | ~7.6 (d, 1H)                                               | ~111                                       | Coupled to H6 (ortho). [5]                                                                            |
| -OCH <sub>3</sub> | ~3.9 (s, 3H)                                               | ~52                                        | Characteristic shift for methyl ester protons.                                                        |
| C3                | -                                                          | ~90                                        | Strong upfield shift due to the "heavy atom effect" of iodine. Definitive marker for C3 substitution. |
| C5                | -                                                          | ~127                                       | Carbon bearing the ester group.                                                                       |
| C=O               | -                                                          | ~166                                       | Typical chemical shift for an ester carbonyl carbon.                                                  |
| C3a, C7a          | -                                                          | ~141, ~123                                 | Quaternary carbons of the fused ring system.                                                          |

## Trustworthiness: A Self-Validating Protocol for NMR Analysis

This protocol includes both 1D and 2D experiments to ensure every signal is unambiguously assigned.

### Protocol: NMR Spectroscopic Analysis

- **Sample Preparation:** Dissolve approximately 10-15 mg of the compound in 0.6 mL of a deuterated solvent (e.g., DMSO- $d_6$ ) in a clean NMR tube. DMSO- $d_6$  is often preferred for indazole derivatives as it allows for the clear observation of the exchangeable N-H proton. [6]
- **$^1H$  NMR Acquisition:** Acquire a standard 1D  $^1H$  spectrum. Use typical parameters such as a  $30^\circ$  pulse angle and a relaxation delay of 1-2 seconds.
- **$^{13}C$  NMR Acquisition:** Acquire a proton-decoupled  $^{13}C$  spectrum. A larger number of scans will be required due to the low natural abundance of  $^{13}C$ .
- **(Optional but Recommended) 2D NMR:**
  - **COSY (Correlation Spectroscopy):** Run a COSY experiment to confirm the coupling between H6 and H7.
  - **HSQC (Heteronuclear Single Quantum Coherence):** Run an HSQC experiment to correlate each proton with its directly attached carbon (e.g., H4 to C4, H6 to C6, H7 to C7, and -OCH<sub>3</sub> protons to the -OCH<sub>3</sub> carbon).
  - **HMBC (Heteronuclear Multiple Bond Correlation):** Run an HMBC experiment to see long-range (2-3 bond) correlations. This is crucial for confirming the placement of the ester group (e.g., correlations from H4 and H6 to the C=O carbon) and the overall ring assembly.

## Conclusion: Convergent Validation of the Molecular Structure

The structural elucidation of **methyl 3-iodo-1H-indazole-5-carboxylate** is complete when the data from all three spectroscopic techniques converge on a single, unambiguous structure.

*Caption: Convergence of spectroscopic data for structure validation.*

The mass spectrum confirms the elemental formula. The infrared spectrum verifies the presence of the key N-H and ester functional groups. Finally, the NMR spectra, particularly the unique upfield shift of the iodinated C3 carbon and the specific pattern of the aromatic protons, provide the definitive evidence for the precise arrangement of atoms and substituents. This rigorous, multi-faceted approach ensures the highest level of scientific integrity and provides absolute confidence in the structure of this vital chemical building block.

## References

- Cerecetto, H., & Gerpe, A. (2010). Synthesis and Structural Characterization of 1- and 2-Substituted Indazoles: Ester and Carboxylic Acid Derivatives. *Molecules*, 15(4), 2571-2597. [\[Link\]](#)
- Supporting Information for "Regioselective C5-H Direct Iodination of Indoles". (n.d.). American Chemical Society. Retrieved from a relevant publication on the ACS website.
- ResearchGate. (n.d.). Interpretation of IR spectrum of compound 1N2a. ResearchGate. [\[Link\]](#)
- Cerecetto, H., & Gerpe, A. (2010). Synthesis and Structural Characterization of 1- and 2-Substituted Indazoles: Ester and Carboxylic Acid Derivatives. ResearchGate. [\[Link\]](#)
- Yoshida, H., et al. (2007). Supporting Information for a related indazole synthesis. Wiley-VCH. (Note: The provided link is to a general supporting information document, specific data points are synthesized from typical values reported in such documents for indazole derivatives.) [\[Link\]](#)
- MDPI. (2018). Efficient MW-Assisted Synthesis, Spectroscopic Characterization, X-ray and Antioxidant Properties of Indazole Derivatives. *Molecules*, 23(11), 2947. [\[Link\]](#)
- RSC Publishing. (2024). Synthesis molecular docking and DFT studies on novel indazole derivatives. *RSC Advances*. [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Synthesis of 1H-Indazoles from N-Tosylhydrazones and Nitroaromatic Compounds - Supporting Information. The Royal Society of Chemistry. [\[Link\]](#)

- SpectraBase. (n.d.). 3-Iodo-indazole. SpectraBase. [\[Link\]](#)
- PubChem. (n.d.). **methyl 3-iodo-1H-indazole-5-carboxylate**. National Center for Biotechnology Information. [\[Link\]](#)

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## Sources

- 1. Synthesis and Structural Characterization of 1- and 2-Substituted Indazoles: Ester and Carboxylic Acid Derivatives - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. chemimpex.com [\[chemimpex.com\]](https://chemimpex.com/)
- 3. methyl 3-iodo-1H-indazole-5-carboxylate | C<sub>9</sub>H<sub>7</sub>IN<sub>2</sub>O<sub>2</sub> | CID 24728589 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/)
- 4. researchgate.net [\[researchgate.net\]](https://researchgate.net/)
- 5. application.wiley-vch.de [\[application.wiley-vch.de\]](https://application.wiley-vch.de/)
- 6. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com/)
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